

# Application Notes and Protocols for Staining Cellulose Fibers with Reactive Yellow 185

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## Compound of Interest

Compound Name: *Reactive yellow 185*

Cat. No.: *B1168554*

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These application notes provide a detailed protocol for the staining of cellulose fibers using **Reactive Yellow 185**, a reactive azo dye. The information is intended to guide researchers in achieving consistent and vibrant staining for visualization and analysis of cellulosic materials.

## Introduction

**Reactive Yellow 185** (C.I. **Reactive Yellow 185**) is a water-soluble anionic dye belonging to the azo class of compounds.<sup>[1]</sup> Its molecular structure contains reactive groups that, under alkaline conditions, form covalent bonds with the hydroxyl groups present in cellulose.<sup>[2]</sup> This covalent linkage results in excellent color fastness, making it suitable for applications where permanence is desired.<sup>[2]</sup> The dye imparts a green-light yellow coloration to the fibers.<sup>[1]</sup> Staining with reactive dyes is a common method for coloring cellulosic fabrics such as cotton and linen, as well as regenerated cellulose fibers.<sup>[3][4]</sup>

## Chemical Information

Property	Value
Chemical Name	C.I. Reactive Yellow 185
CAS Number	111211-44-0 <a href="#">[1]</a>
Molecular Formula	C <sub>27</sub> H <sub>24</sub> Cl <sub>3</sub> N <sub>8</sub> O <sub>15</sub> S <sub>4</sub> <a href="#">[1]</a>
Molecular Weight	981.53 g/mol <a href="#">[1]</a>
Class	Azo Dye <a href="#">[1]</a>

## Experimental Protocols

The following protocols are generalized from standard reactive dyeing procedures for cellulose fibers and should be optimized for specific applications.

## Materials

- Cellulose fiber samples (e.g., cotton, linen, viscose)
- **Reactive Yellow 185** dye powder
- Sodium chloride (NaCl) or Glauber's salt (Na<sub>2</sub>SO<sub>4</sub>)
- Sodium carbonate (Na<sub>2</sub>CO<sub>3</sub>, soda ash) or Sodium hydroxide (NaOH)[\[5\]](#)
- Distilled or deionized water
- Beakers or dyeing vessels
- Heating and stirring apparatus (e.g., magnetic stir plate with heating)
- pH meter or pH indicator strips
- Washing beakers
- Neutral soap or surfactant
- Protective equipment (gloves, safety glasses, lab coat)

## Protocol 1: Exhaust Dyeing of Cellulose Fibers

This method is suitable for loose fibers, yarns, or small fabric samples.

1. Preparation of the Dyebath a. Weigh the dry cellulose fiber sample. b. Calculate the required amount of **Reactive Yellow 185** dye. A typical starting concentration is 1% on weight of fiber (owf). c. Prepare the dyebath with a liquor ratio of 1:20 to 1:30 (e.g., for 1 gram of fiber, use 20-30 mL of water).[2] d. Dissolve the pre-weighed **Reactive Yellow 185** in the calculated volume of distilled water at room temperature. e. Add an electrolyte, such as sodium chloride (e.g., 50-80 g/L), to the dyebath. The electrolyte helps in the exhaustion of the dye onto the fiber.
2. Dyeing Procedure a. Immerse the wetted cellulose fiber sample into the dyebath at room temperature. b. Gradually raise the temperature of the dyebath to 40-60°C while stirring.[6] c. Maintain this temperature for 20-30 minutes to allow for dye penetration into the fibers.
3. Fixation of the Dye a. Prepare a solution of alkali, such as sodium carbonate (soda ash). The amount can range from 5 to 20 g/L. b. Add the alkali to the dyebath in portions over 10-15 minutes to raise the pH to approximately 10.5-11.5. This initiates the covalent bonding of the dye to the cellulose. c. Continue the dyeing process at 40-60°C for another 30-60 minutes with continuous stirring.[3]
4. Rinsing and Soaping a. After the fixation time, remove the dyed sample from the dyebath. b. Rinse the sample thoroughly with cold water to remove unfixed dye and excess alkali. c. Prepare a soaping bath containing a neutral soap or surfactant (e.g., 1-2 g/L) in distilled water. d. Wash the dyed sample in the soaping bath at or near boiling temperature (90-100°C) for 10-15 minutes to remove any loosely bound dye. e. Rinse the sample again with hot and then cold water until the rinse water is clear. f. Squeeze out excess water and allow the stained fibers to air dry.

## Data Presentation

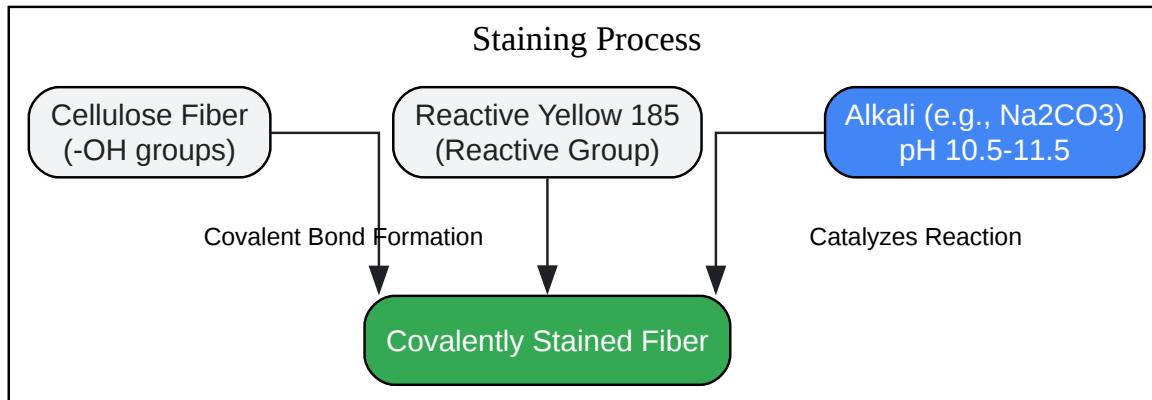
The following table can be used to record and compare experimental results for optimization of the staining protocol.

Parameter	Experiment 1	Experiment 2	Experiment 3
Dye Concentration (% owf)			
Liquor Ratio			
Electrolyte Conc. (g/L)			
Dyeing Temperature (°C)			
Dyeing Time (min)			
Alkali Conc. (g/L)			
Fixation Temperature (°C)			
Fixation Time (min)			
Visual Color Intensity			
Microscopic Image Ref.			
Notes			

## Visualizations

### Mechanism of Staining

The staining process involves the formation of a covalent bond between the reactive group of the dye and the hydroxyl groups of the cellulose polymer. This reaction is facilitated by an alkaline environment.

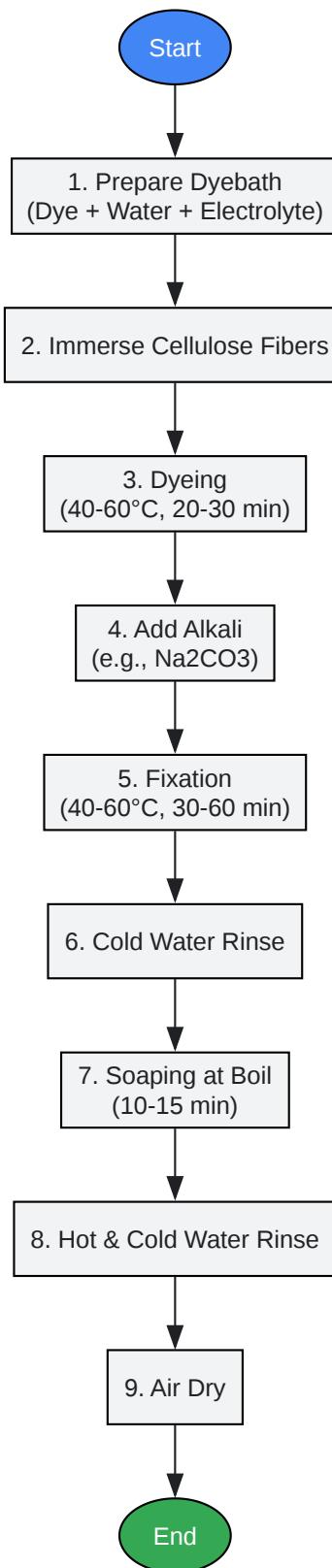


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Caption: Covalent bond formation between **Reactive Yellow 185** and cellulose.

## Experimental Workflow

The overall experimental workflow for staining cellulose fibers with **Reactive Yellow 185** can be summarized in the following steps.



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Caption: Experimental workflow for staining cellulose fibers.

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